

Technical Overview of 1-Ethynyl-1-methylcyclohexane (CAS 28509-10-6)

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Compound of Interest

Compound Name: 1-Ethynyl-1-methylcyclohexane

Cat. No.: B1358307

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Disclaimer: The following technical summary for CAS number 28509-10-6, identified as **1-Ethynyl-1-methylcyclohexane**, is based on publicly available data. An in-depth technical guide or whitepaper as requested, including detailed experimental protocols and signaling pathway diagrams relevant to drug development, cannot be provided due to the lack of published scientific literature on the biological activity of this compound. The information available is primarily limited to its chemical identity and basic physical properties.

Compound Identification

The compound assigned the CAS number 28509-10-6 is **1-Ethynyl-1-methylcyclohexane**.^[1]
^[2] It is a cyclic hydrocarbon with an ethynyl and a methyl group attached to the same carbon atom of the cyclohexane ring.

Molecular Structure:

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References

- 1. 28509-10-6[1-Ethynyl-1-methylcyclohexane]BLD Pharm [bldpharm.com]
- 2. 28509-10-6[1-Ethynyl-1-methylcyclohexane]- Acmec Biochemical [acmec.com.cn]
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